

Structural Characterization of 12(Z),15(Z)-Heneicosadienoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 12(Z),15(Z)-Heneicosadienoic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the structural characterization of **12(Z),15(Z)-Heneicosadienoic acid**, an omega-6 very long-chain polyunsaturated fatty acid. Due to the limited availability of specific experimental data for this rare fatty acid in public literature, this document presents a predictive characterization based on established principles of spectroscopy and the known data of structurally analogous fatty acids. This guide includes predicted spectroscopic data (^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared Spectroscopy), detailed experimental protocols for the analysis of fatty acids, a plausible synthetic route, and its context within the omega-6 metabolic pathway. All quantitative data are summarized in structured tables, and key processes are visualized using logical diagrams to facilitate understanding and application in research and drug development.

Introduction

12(Z),15(Z)-Heneicosadienoic acid ($\text{C}_{21}\text{H}_{38}\text{O}_2$, Molar Mass: 322.5 g/mol) is a polyunsaturated fatty acid with two cis double bonds located at the 12th and 15th carbon atoms from the carboxyl end. As an omega-6 fatty acid, the terminal double bond is positioned six

carbons from the methyl end of the acyl chain. While not as common as other fatty acids, its unique structure warrants investigation for potential biological activities and applications in pharmacology. Accurate structural elucidation is the foundation for understanding its biochemical functions and for any potential therapeutic development.

Predicted Physicochemical Properties

A summary of the key physicochemical properties for **12(Z),15(Z)-Heneicosadienoic acid** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₃₈ O ₂	N/A
Molar Mass	322.5 g/mol	N/A
CAS Number	191545-08-1	N/A
Appearance	Predicted to be a liquid or low-melting solid at room temperature	N/A
Solubility	Predicted to be soluble in organic solvents (e.g., ethanol, chloroform, DMSO) and insoluble in water	N/A

Spectroscopic Characterization (Predicted Data)

The following sections detail the predicted spectroscopic data for **12(Z),15(Z)-Heneicosadienoic acid** based on the known spectral features of similar polyunsaturated fatty acids.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of organic molecules.

The predicted ^1H NMR chemical shifts are summarized in Table 2. These predictions are based on the analysis of similar unsaturated fatty acids.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
$-\text{CH}_3$ (C21)	~0.90	Triplet	3H
$-\text{CH}_2-$ (C20-C17)	~1.2-1.4	Multiplet	8H
$-\text{CH}_2-\text{CH}=\text{}$ (C11, C14)	~2.05	Multiplet	4H
$=\text{CH}-\text{CH}_2-\text{CH}=\text{}$ (C13)	~2.80	Quintet	2H
$-\text{CH}_2-$ (C4-C10)	~1.2-1.4	Multiplet	14H
$-\text{CH}_2-\text{COOH}$ (C3)	~1.60	Quintet	2H
$\alpha-\text{CH}_2-\text{COOH}$ (C2)	~2.35	Triplet	2H
$-\text{CH}=\text{CH}-$ (C12, C13, C15, C16)	~5.35	Multiplet	4H
$-\text{COOH}$	>10 (variable)	Singlet	1H

The predicted ^{13}C NMR chemical shifts are outlined in Table 3.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
-CH ₃ (C21)	~14.1
-CH ₂ - (C20-C17)	~22-32
-CH ₂ -CH= (C11, C14)	~27.2
=CH-CH ₂ -CH= (C13)	~25.6
-CH ₂ - (C4-C10)	~29-30
-CH ₂ -COOH (C3)	~34.0
α -CH ₂ -COOH (C2)	~24.7
-CH=CH- (C12, C13, C15, C16)	~127-132
-COOH	~179

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For fatty acids, derivatization to a more volatile ester (e.g., methyl ester) is common for gas chromatography-mass spectrometry (GC-MS) analysis. The predicted mass spectral data for the methyl ester of **12(Z),15(Z)-Heneicosadienoic acid** are presented in Table 4.

Ion	Predicted m/z	Description
[M] ⁺	336.3	Molecular ion of the methyl ester
[M-31] ⁺	305.3	Loss of methoxy group (-OCH ₃)
[M-74] ⁺	262.3	McLafferty rearrangement (characteristic for methyl esters)
C _n H _{2n+1}	Various	Series of hydrocarbon fragments

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted characteristic IR absorption bands for **12(Z),15(Z)-Heneicosadienoic acid** are listed in Table 5.

Functional Group	Predicted Absorption Range (cm ⁻¹)	Description
O-H (Carboxylic acid)	3300-2500 (broad)	Stretching vibration
C-H (sp ³ hybridized)	2960-2850	Stretching vibration
C=C-H (cis)	~3010	Stretching vibration
C=O (Carboxylic acid)	~1710	Stretching vibration
C=C (cis)	~1655	Stretching vibration
C-O	~1300-1200	Stretching vibration
=C-H (cis)	~720	Out-of-plane bending

Experimental Protocols

The following are generalized protocols for the structural characterization of fatty acids.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the fatty acid in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube.
- **¹H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher spectrometer. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and 16-64 scans.
- **¹³C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A longer acquisition time with more scans (e.g., 1024 or more) is typically required due to the lower natural abundance of ¹³C.
- **Data Processing:** Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction.

Gas Chromatography-Mass Spectrometry (GC-MS)

- Derivatization to Fatty Acid Methyl Ester (FAME):
 - Dissolve ~1 mg of the fatty acid in 1 mL of toluene.
 - Add 2 mL of 1% sulfuric acid in methanol.
 - Heat the mixture at 50°C for 2 hours.
 - After cooling, add 5 mL of 5% aqueous NaCl and extract the FAME with 2 x 5 mL of hexane.
 - Dry the combined hexane extracts over anhydrous sodium sulfate and concentrate under a stream of nitrogen.
- GC-MS Analysis:
 - Inject a small volume (e.g., 1 μ L) of the FAME solution onto a suitable GC column (e.g., a polar capillary column like DB-23).
 - Use a temperature program that allows for the separation of fatty acid methyl esters (e.g., initial temperature of 150°C, ramp to 220°C at 4°C/min).
 - The mass spectrometer is typically operated in electron ionization (EI) mode at 70 eV.

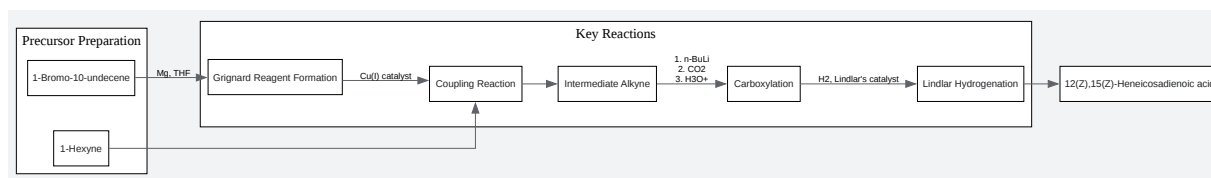
Infrared (IR) Spectroscopy

- Sample Preparation: For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with KBr powder and pressing it into a transparent disk.
- Data Acquisition: Acquire the spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically over the range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands corresponding to the functional groups in the molecule.

Synthesis and Biosynthesis

General Synthetic Approach

A plausible synthetic route for **12(Z),15(Z)-Heneicosadienoic acid** would involve the coupling of key building blocks followed by selective hydrogenation to establish the Z-configured double bonds. A representative workflow is depicted below.

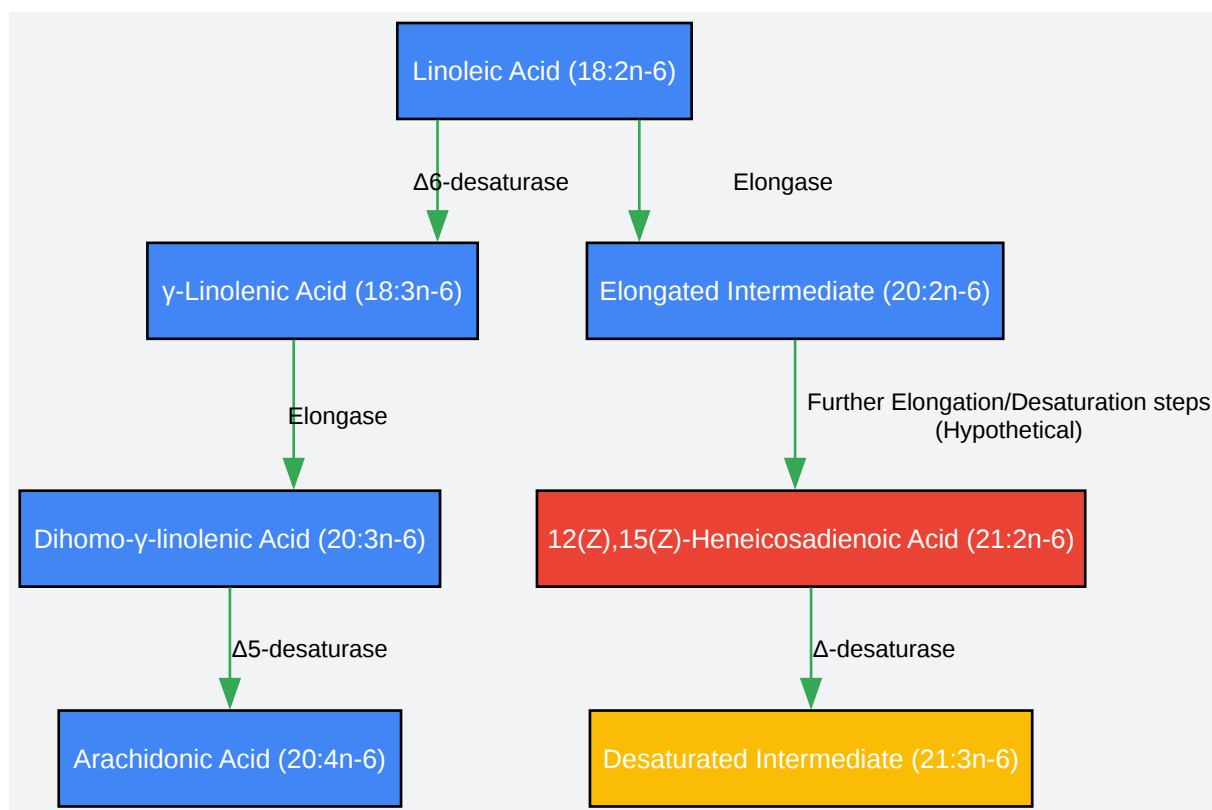


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A generalized synthetic workflow for long-chain polyunsaturated fatty acids.

Biosynthetic Pathway

12(Z),15(Z)-Heneicosadienoic acid is an omega-6 fatty acid. Its biosynthesis would follow the general pathway of elongation and desaturation of shorter-chain omega-6 fatty acids, such as linoleic acid.



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Metabolic context of **12(Z),15(Z)-Heneicosadienoic acid** within the omega-6 pathway.

Conclusion

This technical guide provides a foundational understanding of the structural characteristics of **12(Z),15(Z)-Heneicosadienoic acid**. While specific experimental data remains scarce, the predictive data and generalized protocols presented herein offer a robust starting point for researchers and scientists. The provided diagrams for its synthesis and metabolic pathway further aid in contextualizing this molecule within the broader field of lipid research. Further empirical studies are necessary to validate these predictions and to fully explore the biological significance of this unique fatty acid.

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